

# pharmaceutical intermediates synthesis with N,N'-Dimethyloxamide

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## Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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## Synthesis of N,N'-Dimethyloxamide

**N,N'-Dimethyloxamide** serves as a key precursor. The synthesis involves a condensation reaction between an oxalic acid ester and methylamine [1].

**Reaction Scheme:** Oxalic Acid Ester + 2 Methylamine → N,N'-Dimethyloxamide + 2 Alcohol

### Detailed Experimental Protocol [1]:

- **Reactants:** Ethyl oxalate (or another oxalic acid ester) and a concentrated aqueous solution of methylamine.
- **Procedure:** The oxalic acid ester is added to the strong methylamine solution with adequate cooling. The product, **N,N'-Dimethyloxamide**, precipitates out of the solution.
- **Work-up and Purification:** The crude product is washed sequentially with dilute acetic acid and then with alcohol. It can be further purified by recrystallization from hot water, forming needles or hexagonal leaflets.
- **Key Properties:**
  - **Melting Point:** 209-210 °C
  - **Solubility:** Very soluble in hot water, soluble in alcohol
  - **Density:** 1.28-1.31 g/cc [1]

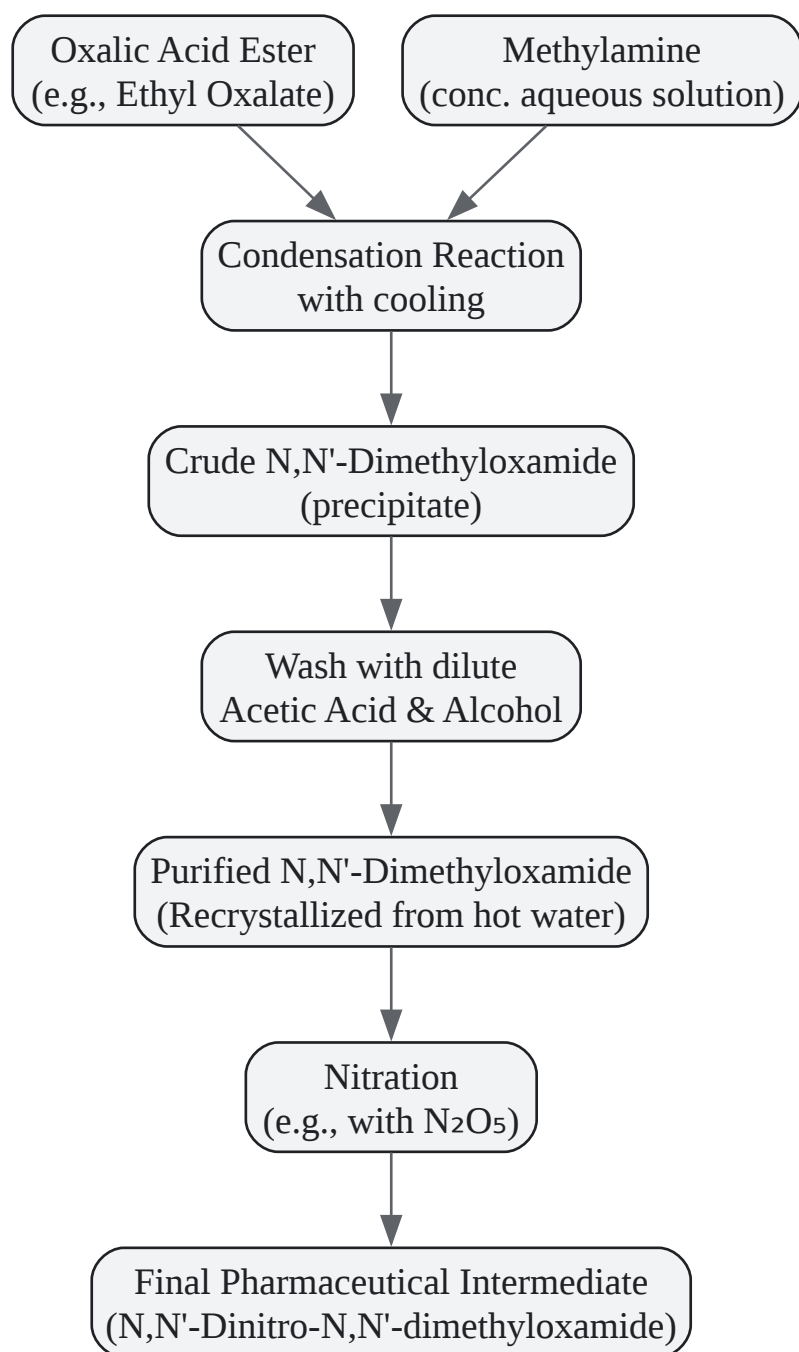
## Quantitative Data for N,N'-Dimethyloxamide

The table below summarizes key physical and chemical properties for the intermediate.

Property	Value / Description	Reference
Chemical Formula	C <sub>4</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	116.11 g/mol	[1]
CAS Registry Number	615-35-0	[1]
Appearance	Needles or hexagonal leaflets	[1]
Melting Point	209-210 °C	[1]
Density	1.28 - 1.31 g/cm <sup>3</sup>	[1]
Primary Application	Precursor to energetic materials (e.g., Dinitrodimethyloxamide)	[1]

## Synthesis Workflow

The following diagram illustrates the pathway from basic starting materials to the final pharmaceutical intermediate, based on the information located.



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## Important Notes for Researchers

- **Precursor Role:** The searched literature primarily details the use of **N,N'-Dimethyloxamide** as a precursor for energetic materials like dinitrodimehyloxamide, rather than for a broad range of modern pharmaceutical APIs [1].

- **Alternative Intermediates:** Current pharmaceutical research utilizes various specialized intermediates. For example, Evonik Industries lists intermediates like **N-Boc-4-oxo-L-prolin** (for Teneligliptin) and **N-Moc-L-valine** (for Velpatasvir) [2]. These are more representative of contemporary drug synthesis.
- **Safety:** The described synthesis involves chemicals that require careful handling. The nitration step, in particular, is a highly specialized and hazardous procedure that should only be performed by trained personnel with appropriate safety measures [1].

## Guidance for Further Research

To advance your work, I recommend these steps:

- **Explore Modern Intermediates:** Investigate currently relevant intermediates such as protected amino acids (e.g., N-Boc derivatives) and boronic acid esters, which are widely used in API synthesis for drugs targeting conditions like cancer and cardiovascular disease [2].
- **Consult Specialized Suppliers:** Review the product catalogs of major pharmaceutical chemical suppliers (e.g., Evonik Industries) to identify commercially relevant intermediates and their specified applications [2].
- **Refine Your Literature Search:** Use scientific databases to search for specific, recent applications of "**N,N'-Dimethyloxamide**" or "oxamide derivatives" in a pharmaceutical context, as the information found here is limited in scope and timeliness.

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## References

1. Dinitrodimehyloxamide [Archive] - The Explosives and Weapons Forum [thevespiary.org]
2. for the Intermediates industry - Evonik Industries pharmaceutical [healthcare.evonik.com]

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